

# Dezapelisib: Core Drug Profile

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## Compound Focus: Dezapelisib

CAS No.: 1262440-25-4

Cat. No.: S525808

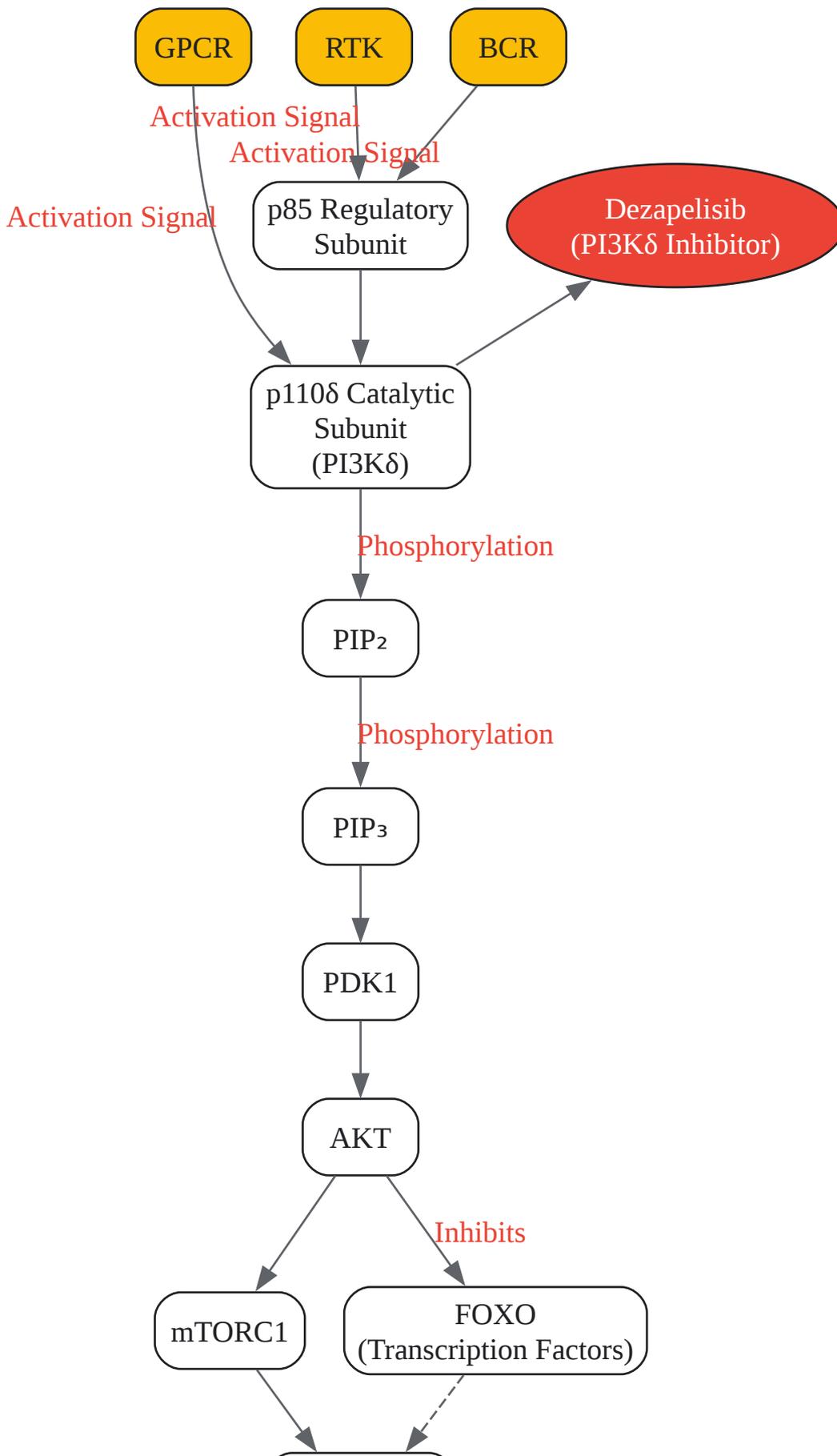
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The table below summarizes the key information available for **Dezapelisib**:

Attribute	Description
Drug Type	Small molecule drug [1]
USAN	Dezapelisib [1]
Primary Target	PI3K $\delta$ (Phosphatidylinositol 3-kinase delta) [1]
Mechanism of Action	PI3K $\delta$ inhibitor [1]
Highest Phase of Development	Phase 1 (as of the latest data) [1]
Indications under Investigation	Burkitt Lymphoma, Waldenstrom Macroglobulinemia, Refractory Hodgkin Lymphoma [1]

## The PI3K $\delta$ Signaling Pathway and Inhibitor Context

**Dezapelisib** targets the **PI3K $\delta$  isoform**, a component of the Class IA PI3K pathway that is critical for immune cell function [2] [3]. The diagram below illustrates this pathway and the point of inhibition for drugs like **Dezapelisib**.



Cell Survival  
Proliferation  
Metabolism

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This pathway is frequently dysregulated in cancers, particularly hematologic malignancies [3]. The development of isoform-specific inhibitors like **Dezapelisib** aims to improve efficacy and reduce toxicity compared to earlier pan-PI3K inhibitors [2].

## Comparative PI3K Inhibitor Landscape

The table below places **Dezapelisib** in context with other PI3K inhibitors to highlight its specific targeting profile.

Inhibitor (Brand Name)	Primary Target(s)	Key Indications (Approved or in Trial)	Development Status
<b>Dezapelisib</b>	PI3K $\delta$ [1]	Lymphomas (Burkitt, Hodgkin), Waldenstrom's [1]	Phase 1 [1]
<b>Alpelisib (Piqray)</b>	PI3K $\alpha$ [4] [5] [6]	HR+/HER2- PIK3CA-mutated Breast Cancer [7] [8]	FDA Approved (2019) [7]
<b>Idelalisib (Zydelig)</b>	PI3K $\delta$ [3]	Chronic Lymphocytic Leukemia (CLL) [3]	FDA Approved [3]
<b>Duvelisib (Copiktra)</b>	PI3K $\delta$ , $\gamma$ [3]	CLL, Small Lymphocytic Lymphoma (SLL), Follicular Lymphoma [3]	FDA Approved [3]
<b>Copanlisib (Aliqopa)</b>	PI3K $\alpha$ , $\delta$ [2]	Follicular Lymphoma [2]	FDA Approved [2]

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## References

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